

# 2-(2-Nitrovinyl)thiophene CAS number and molecular formula

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## Compound of Interest

Compound Name: 2-(2-Nitrovinyl)thiophene

Cat. No.: B151962

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## Technical Guide: 2-(2-Nitrovinyl)thiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(2-Nitrovinyl)thiophene**, a molecule of interest in various scientific domains. This document collates its fundamental chemical properties, and will be expanded with biological activities and experimental protocols as further research is conducted.

## Core Compound Information

**2-(2-Nitrovinyl)thiophene** is a derivative of thiophene, an aromatic heterocyclic compound. The presence of the nitrovinyl group makes it a subject of interest for various chemical and biological studies.

## Physicochemical Data

A summary of the key identifiers and properties for **2-(2-Nitrovinyl)thiophene** is presented below. It is important to note that different CAS numbers may be assigned to different isomers of the compound.

Property	Value	References
Molecular Formula	C6H5NO2S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	155.18 g/mol	<a href="#">[1]</a>
CAS Number	874-84-0	<a href="#">[1]</a> <a href="#">[5]</a>
34312-77-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	
Appearance	White to Amber powder to crystal	
IUPAC Name	2-[(E)-2-nitroethenyl]thiophene	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	2-(2-Nitroethenyl)thiophene, trans-2-(2-nitrovinyl)thiophene, 2-Thienylnitroethylene	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Data and Protocols

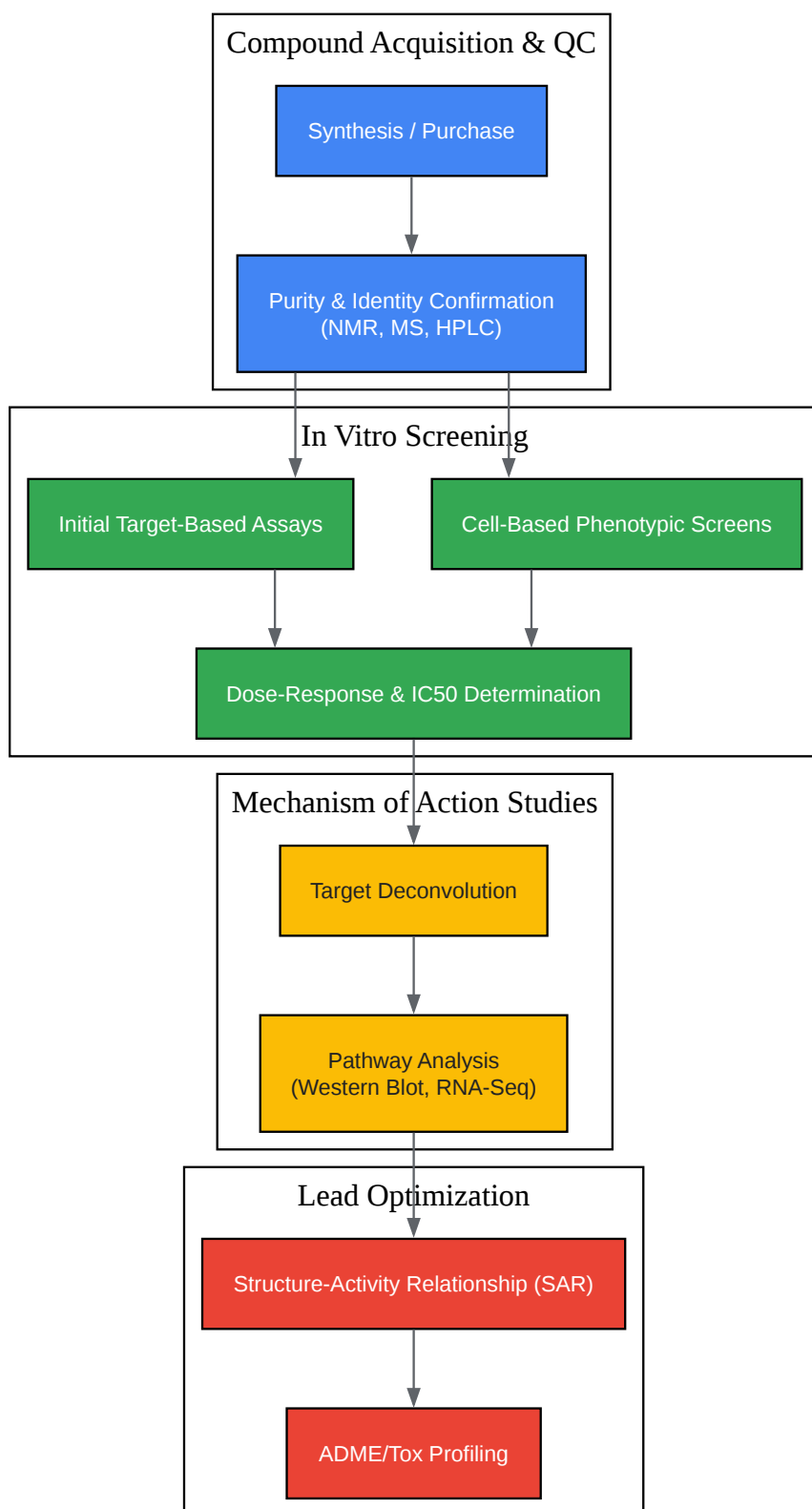
Further investigation into scientific literature is required to provide detailed experimental protocols and quantitative data related to the biological activity and applications of **2-(2-Nitrovinyl)thiophene**. This section will be populated as relevant studies are identified and analyzed.

## Signaling Pathways and Mechanisms of Action

A critical aspect of understanding the utility of any compound in drug development is the elucidation of its mechanism of action and its effects on cellular signaling pathways. As research becomes available, this section will feature diagrams and explanations of the pathways modulated by **2-(2-Nitrovinyl)thiophene**.

## Illustrative Workflow for Compound Analysis

The following diagram outlines a general workflow for the initial analysis of a compound like **2-(2-Nitrovinyl)thiophene** in a research setting.



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Caption: A generalized workflow for the preclinical evaluation of a novel chemical entity.

This guide will be updated with more specific and in-depth information as it becomes available through dedicated literature searches. The focus will be on providing actionable data and protocols for researchers in the field.

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## References

- 1. Thiophene, 2-(2-nitroethenyl)- | C<sub>6</sub>H<sub>5</sub>NO<sub>2</sub>S | CID 687329 - PubChem [pubchem.ncbi.nlm.nih.gov]
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